

comparative analysis of synthesis methods for 9,10-disubstituted anthracenes

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Compound of Interest

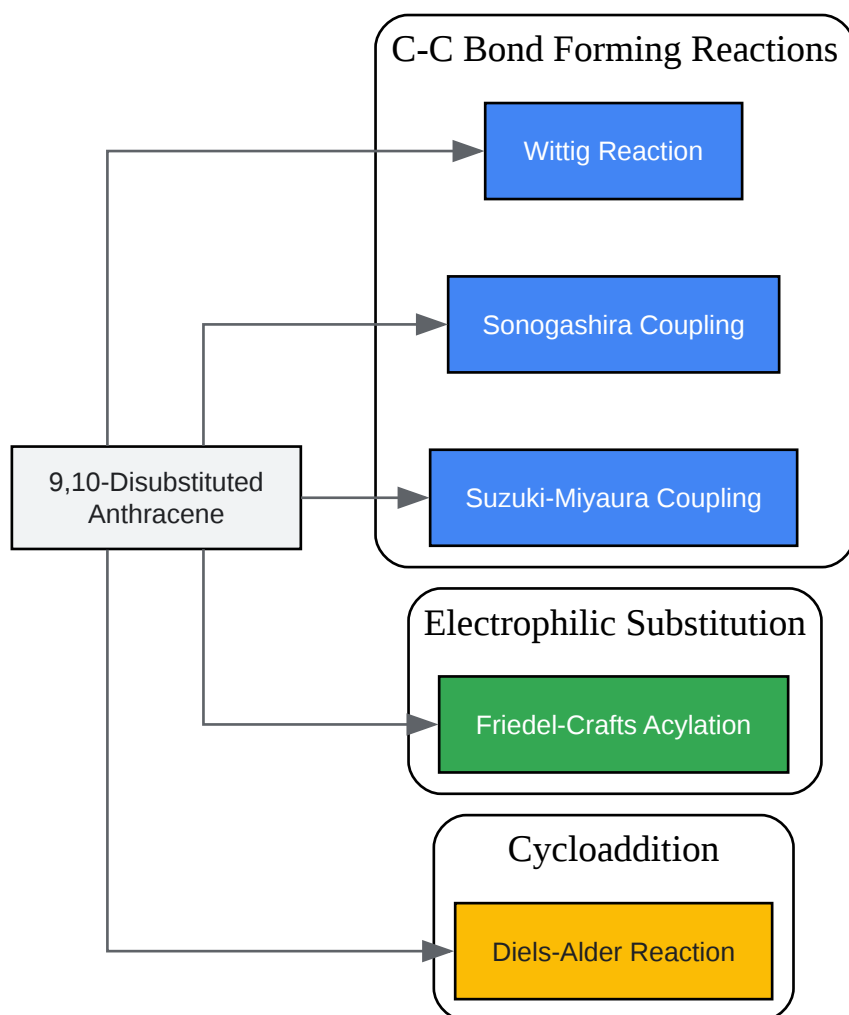
Compound Name: 9,10-Dibutoxyanthracene

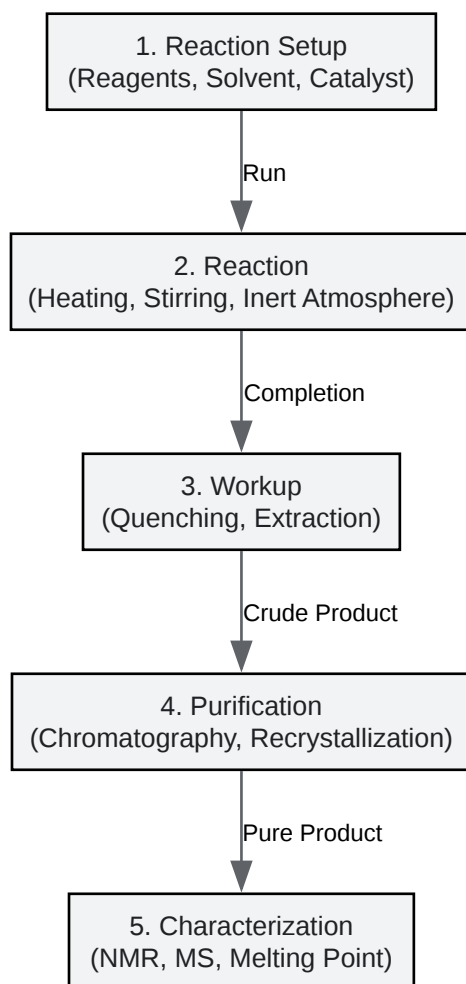
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Overview of Synthetic Strategies

The synthesis of 9,10-disubstituted anthracenes can be broadly categorized into two main approaches: direct functionalization of the anthracene core at the reactive 9 and 10 positions, and construction of the anthracene ring system with pre-installed substituents. This guide focuses on the former, which includes powerful techniques like transition metal-catalyzed cross-coupling reactions and classical electrophilic substitutions.





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References

- 1. researchgate.net [researchgate.net]
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